

BBO-10203: A Comparative Analysis of Kinase Cross-Reactivity

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Compound of Interest

Compound Name: BBO-10203

Cat. No.: B15541566

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **BBO-10203**'s cross-reactivity with other kinases, supported by available experimental data.

BBO-10203 is a first-in-class, orally bioavailable small molecule that operates not as a traditional kinase inhibitor, but as a disruptor of the protein-protein interaction between RAS GTPases (HRAS, NRAS, and KRAS) and phosphoinositide 3-kinase alpha (PI3K α).^{[1][2]} By covalently binding to a specific cysteine residue (Cys242) within the RAS-binding domain (RBD) of the p110 α catalytic subunit of PI3K α , **BBO-10203** effectively prevents RAS-mediated activation of PI3K α .^{[1][3]} This mechanism is distinct from ATP-competitive kinase inhibitors and is designed to spare the kinase activity of PI3K α in other contexts, such as insulin signaling, thereby avoiding common side effects like hyperglycemia.^{[1][2]}

Selectivity Profile of BBO-10203

To assess the selectivity of **BBO-10203** and its potential for off-target effects, comprehensive screening against a panel of kinases and other safety-related targets was conducted.

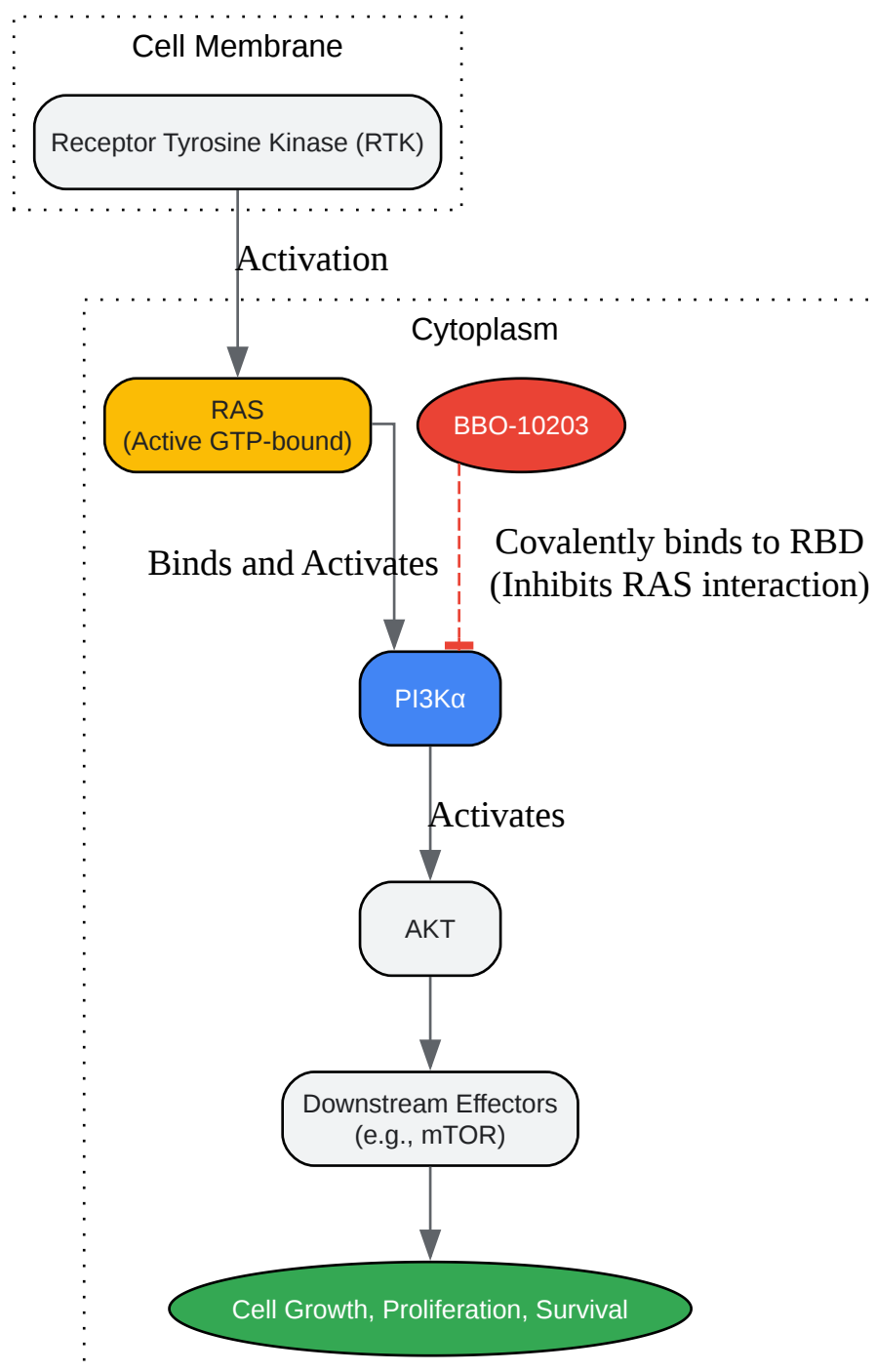
Preclinical data indicates that **BBO-10203** exhibits excellent selectivity. The primary publication describing the preclinical evaluation of **BBO-10203** states that the compound was profiled in

the Eurofins Discovery SafetyScreen44™ and KINOMEscan™ screening panels, showing a highly selective profile.

While the specific quantitative data from these screening panels is located in the supplementary materials of the primary publication by Simanshu, Xu, Stice, et al. in Science, the main text confirms the compound's high specificity.

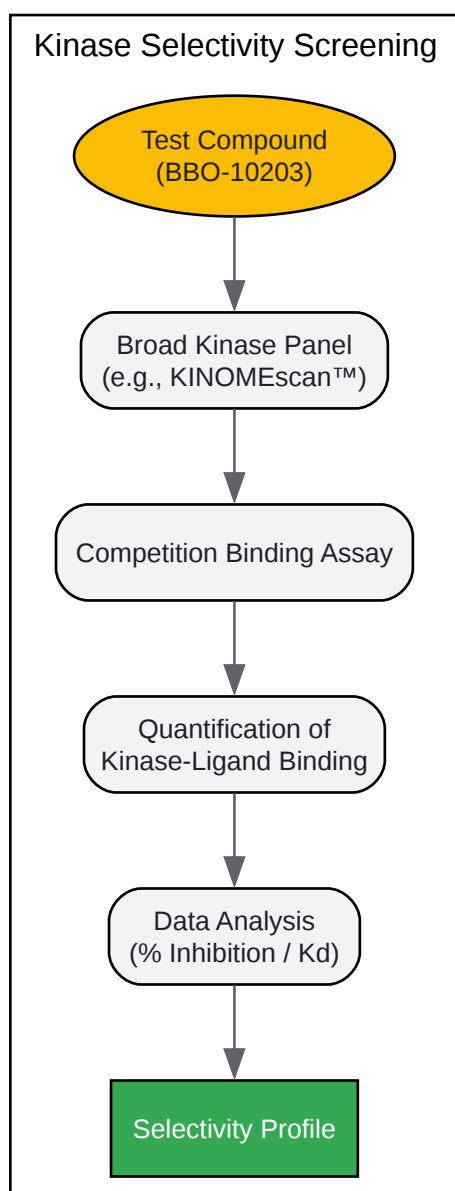
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway of **BBO-10203** and a general workflow for assessing kinase inhibitor selectivity.



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Figure 1: BBO-10203 Mechanism of Action.



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Figure 2: General Workflow for Kinase Selectivity Profiling.

Experimental Protocols

Detailed experimental protocols for the KINOMEscan™ and SafetyScreen44™ assays are proprietary to Eurofins Discovery. However, the general principles of these assays are well-established.

KINOMEscan™ Assay (General Protocol)

The KINOMEScan™ platform utilizes a competition binding assay to quantify the interaction between a test compound and a large panel of kinases.

- Assay Principle: The assay measures the ability of a test compound to compete with an immobilized, active-site-directed ligand for binding to a DNA-tagged kinase.
- Procedure:
 - A DNA-tagged kinase, an immobilized ligand, and the test compound (**BBO-10203**) are combined.
 - If the test compound binds to the kinase, it prevents the kinase from binding to the immobilized ligand.
 - The amount of kinase bound to the immobilized ligand is quantified by measuring the amount of the associated DNA tag using quantitative PCR (qPCR).
 - The results are typically reported as "percent of control" (%Ctrl), where a lower percentage indicates stronger binding of the test compound to the kinase. Dissociation constants (Kd) can also be determined from dose-response curves.

Eurofins Discovery SafetyScreen44™ Panel (General Protocol)

This panel consists of a battery of in vitro binding and enzymatic assays against 44 targets known to be associated with adverse drug reactions.

- Assay Principle: A variety of assay formats are used, including radioligand binding assays for receptors and transporters, and enzymatic assays for enzymes.
- Procedure:
 - For binding assays, the test compound's ability to displace a high-affinity radiolabeled ligand from its target is measured.
 - For enzyme assays, the test compound's effect on the activity of the target enzyme is determined.

- The results are typically expressed as the percent inhibition of binding or enzyme activity at a single high concentration of the test compound.

Summary of Cross-Reactivity Data

As the specific quantitative data from the supplementary materials of the primary publication were not accessible through the conducted searches, a detailed table of kinase cross-reactivity cannot be provided at this time. However, the qualitative assessment from the publication is that **BBO-10203** demonstrates "excellent selectivity". For a comprehensive quantitative comparison, researchers are directed to the supplementary information of the following publication:

- Simanshu, D. K., Xu, R., Stice, J. P., et al. (2025). **BBO-10203** inhibits tumor growth without inducing hyperglycemia by blocking RAS-PI3K α interaction. *Science*.

In conclusion, **BBO-10203**'s unique mechanism of action as a protein-protein interaction inhibitor that targets the RAS-PI3K α interface, rather than the ATP-binding pocket of PI3K α , contributes to its high selectivity. The available information strongly suggests a low potential for off-target kinase inhibition, a favorable characteristic for a therapeutic candidate. For detailed quantitative analysis, the supplementary data of the aforementioned publication is the primary source.

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